

Stability and storage conditions for 10-Thiofolic acid solutions

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Compound of Interest

Compound Name: 10-Thiofolic acid

Cat. No.: B1664520

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Technical Support Center: 10-Thiofolic Acid Solutions

This technical support center provides guidance on the stability and storage of **10-Thiofolic acid** solutions for researchers, scientists, and drug development professionals. The following information is compiled from available data on folic acid and general chemical principles for thiol-containing compounds, as specific stability data for **10-Thiofolic acid** is limited. It is highly recommended to perform in-house stability studies for your specific experimental conditions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **10-Thiofolic acid**?

A1: While specific solubility data for **10-Thiofolic acid** is not readily available, based on the properties of folic acid, it is expected to be soluble in dilute alkaline solutions such as dilute sodium hydroxide or sodium carbonate solutions.[1][2] Folic acid is practically insoluble in water and most organic solvents like ethanol and acetone.[1][3] For experimental purposes, Dimethyl sulfoxide (DMSO) can also be considered as a solvent.[3] It is crucial to prepare fresh solutions and use them immediately for optimal results.[3]

Q2: What are the general storage conditions for solid **10-Thiofolic acid**?

A2: Solid **10-Thiofolic acid** should be stored in a tightly closed container in a cool, dark, and dry place.^[4] It should be stored away from oxidizing agents.^[4] For long-term storage, refrigeration at 2-8°C is recommended, protected from bright light.^[1]

Q3: How should I store solutions of **10-Thiofolic acid**?

A3: Solutions of **10-Thiofolic acid** should be prepared fresh whenever possible. If short-term storage is necessary, it is recommended to store aliquots in tightly sealed vials, protected from light, at -20°C or lower. The presence of the thiol group makes **10-Thiofolic acid** susceptible to oxidation, so purging the solution and the headspace of the vial with an inert gas like nitrogen or argon before sealing is a good practice to minimize degradation.

Q4: Is **10-Thiofolic acid** sensitive to light?

A4: Yes, similar to folic acid, **10-Thiofolic acid** is expected to be light-sensitive.^{[1][4]} All handling and storage of both the solid compound and its solutions should be done under dim light, and containers should be wrapped in aluminum foil or use amber-colored vials to protect from light exposure.

Q5: Is **10-Thiofolic acid** sensitive to pH?

A5: Folic acid is more stable in alkaline solutions (pH > 7) and tends to degrade in acidic conditions.^[5] The thiol group in **10-Thiofolic acid** can also be more reactive at certain pH values. It is advisable to maintain a neutral to slightly alkaline pH for solutions of **10-Thiofolic acid** to enhance stability.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Precipitate forms in the solution upon storage.	The pH of the solution has dropped, or the concentration is too high for the storage temperature.	Ensure the pH of the solution is maintained in the neutral to alkaline range. Consider storing at a higher temperature if solubility is an issue, but be mindful of accelerated degradation. Prepare more dilute solutions if necessary.
Loss of biological activity or inconsistent experimental results.	Degradation of 10-Thiofolic acid due to oxidation, light exposure, or improper storage temperature.	Prepare fresh solutions for each experiment. Store stock solutions as single-use aliquots at -20°C or -80°C, protected from light and purged with inert gas. Perform a stability study under your specific experimental conditions to determine the rate of degradation.
Color of the solution changes over time.	This could indicate degradation of the compound.	Discard the solution and prepare a fresh one. Monitor the color of freshly prepared solutions as a baseline.

Data Summary

Table 1: Solubility of Folic Acid (as a reference for **10-Thiofolic Acid**)

Solvent	Solubility	Reference
Water	Practically insoluble	[1][3]
Dilute alkali hydroxides and carbonates	Soluble	[1][2]
Dilute acids (HCl, H ₂ SO ₄)	Soluble	[1]
Ethanol	Insoluble	[3]
Acetone	Insoluble	[1]
Chloroform	Insoluble	[1]
Ether	Insoluble	[1]
DMSO	Soluble (e.g., 2 mg/mL, 44 mg/mL)	[3]

Table 2: Recommended Storage Conditions for **10-Thiofolic Acid**

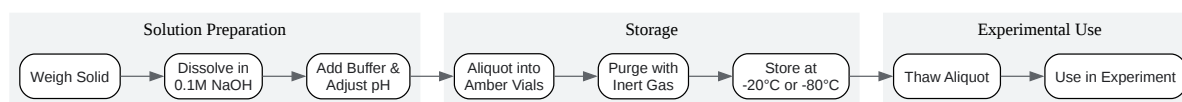
Form	Condition	Temperature	Light/Air Protection	Reference
Solid	Tightly closed container, dry	Cool place / 2-8°C	Protect from light	[1][4]
Solution	Freshly prepared is best. For short-term storage, use single-use aliquots in tightly sealed vials.	-20°C or -80°C	Protect from light, purge with inert gas	

Experimental Protocols

Protocol 1: Preparation of a Stock Solution of **10-Thiofolic Acid**

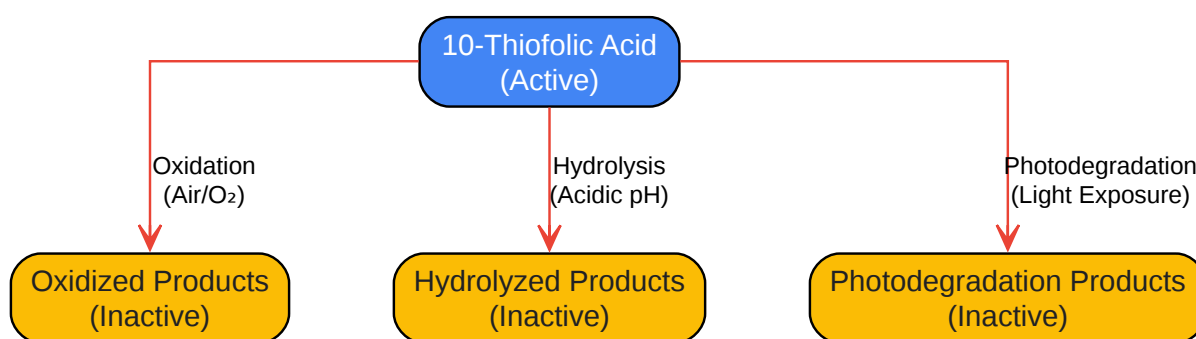
- Weigh the desired amount of **10-Thiofolic acid** powder in a fume hood, minimizing exposure to light.
- Add a small amount of 0.1 M NaOH to dissolve the powder completely.
- Once dissolved, add your desired buffer (e.g., phosphate buffer, pH 7.4) to reach the final volume and concentration.
- Verify the final pH of the solution.
- If not for immediate use, filter-sterilize the solution through a 0.22 μm filter.
- Aliquot the solution into amber-colored, single-use vials.
- Purge the headspace of each vial with an inert gas (e.g., nitrogen or argon) before tightly sealing.
- Store the aliquots at -20°C or -80°C , protected from light.

Visualizations



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Caption: Recommended workflow for preparing and storing **10-Thiofolic acid** solutions.



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Caption: Potential degradation pathways for **10-Thiofolic acid**.

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